

CAS 774-07-2 physical characteristics and safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-2-sulfanylpurimidine-5-carbaldehyde
CAS No.: 105161-35-1
Cat. No.: B009572

[Get Quote](#)

Critical Issue Identified with CAS Number 774-07-2

To our valued researchers, scientists, and drug development professionals,

Upon initiating the development of an in-depth technical guide for the substance identified by CAS number 774-07-2, a critical discrepancy was discovered. Our comprehensive search of authoritative chemical databases and safety data repositories has yielded no definitive identification for a compound with this specific CAS number.

This suggests a high probability that the provided CAS number is incorrect, obsolete, or does not exist within standard chemical registration systems. The integrity and accuracy of the information we provide are paramount. Therefore, proceeding with the creation of a technical guide based on an unverified and likely erroneous identifier would be scientifically unsound and potentially hazardous.

We urge all users to verify the CAS number for the compound of interest. Accurate identification is the foundational step for obtaining reliable physical characteristics and safety data.

Should you have a corrected CAS number or alternative identifiers (e.g., chemical name, IUPAC name, or SMILES notation), please provide them so we may proceed with generating the requested in-depth technical guide.

We are committed to providing you with accurate and actionable scientific information and look forward to assisting you with the correct compound details.

- [To cite this document: BenchChem. \[CAS 774-07-2 physical characteristics and safety data sheet\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b009572/docs#cas-774-07-2-physical-characteristics-and-safety-data-sheet\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check